

Benzyl 2-chloroethyl ether chemical properties and reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzyl 2-chloroethyl ether**

Cat. No.: **B033054**

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties and Reactivity of **Benzyl 2-Chloroethyl Ether**

Introduction

Benzyl 2-chloroethyl ether (BCEE) is a versatile bifunctional organic compound utilized as a key intermediate in various synthetic methodologies.^{[1][2]} Its structure, incorporating a reactive chloroethyl moiety and a stable benzyl ether group, makes it a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[2] This guide provides a comprehensive overview of its chemical properties, reactivity, and common experimental protocols for its synthesis and application.

Chemical and Physical Properties

Benzyl 2-chloroethyl ether is typically a colorless to light yellow, transparent liquid.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₁ ClO	[3][4]
Molecular Weight	170.63 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	~232.7°C at 760 mmHg	[1][5]
Density	~1.11 g/mL (1.09 g/cm ³)	[1][5]
Flash Point	100.6°C	[5]
Vapor Pressure	0.0884 mmHg at 25°C	[5]
Solubility	Soluble in Chloroform, slightly soluble in Hexanes	[5]
CAS Number	17229-17-3	[3][4]
Synonyms	2-(Benzyoxy)ethyl Chloride, (2-Chloroethoxyethyl)benzene	[3][6]
InChI Key	UPIMXDQREQJWMR-UHFFFAOYSA-N	[3][4]
SMILES	C1=CC=C(C=C1)COCCCl	[6][7]

Reactivity and Reaction Mechanisms

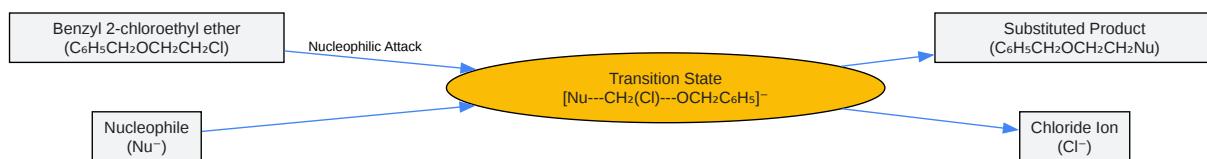
The reactivity of **Benzyl 2-chloroethyl ether** is primarily dictated by the presence of the ether linkage and the reactive carbon-chlorine bond.[1]

Nucleophilic Substitution (SN2 Reactions)

The terminal chloroethyl group is highly susceptible to nucleophilic attack, making it a valuable precursor for introducing various functional groups.[1][2] This reactivity allows for the formation of new carbon-heteroatom and carbon-carbon bonds.[2]

- Reaction with Amines: Forms ether-amines, which are common motifs in pharmaceuticals and agrochemicals.[2]
- Reaction with Alcohols, Thiols, and Carbanions: Enables the facile introduction of a variety of functional groups.[2]

The general mechanism for the SN2 reaction is depicted below:

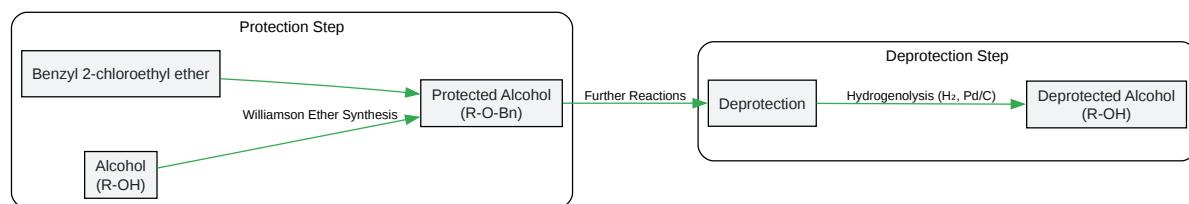


[Click to download full resolution via product page](#)

Caption: SN2 reaction mechanism of **Benzyl 2-chloroethyl ether**.

Use as a Protecting Group

The benzyl group in BCEE can serve as a protecting group for alcohols.[2] It is stable under a wide range of reaction conditions but can be selectively removed, typically through hydrogenolysis, to reveal the free hydroxyl group.[2][8] This is particularly useful in multi-step syntheses involving molecules with multiple sensitive functional groups.[2]



[Click to download full resolution via product page](#)

Caption: Workflow for using the benzyl group as a protecting group.

Solvolytic Reactions

Benzyl 2-chloroethyl ether can be synthesized via a solvolysis reaction between benzyl halides and ethylene chlorohydrin under the influence of heat.^{[9][10]} This method is particularly suitable for benzyl halides with a partially deactivated nucleus, as those with activated nuclei are prone to polymerization.^{[9][10]}

Experimental Protocols

Synthesis of Benzyl 2-chloroethyl ether via Williamson Ether Synthesis

A common method for the synthesis of **Benzyl 2-chloroethyl ether** is the Williamson ether synthesis.^[1] This involves the reaction of benzyl alcohol with 2-chloroethanol in the presence of a base.^[1]

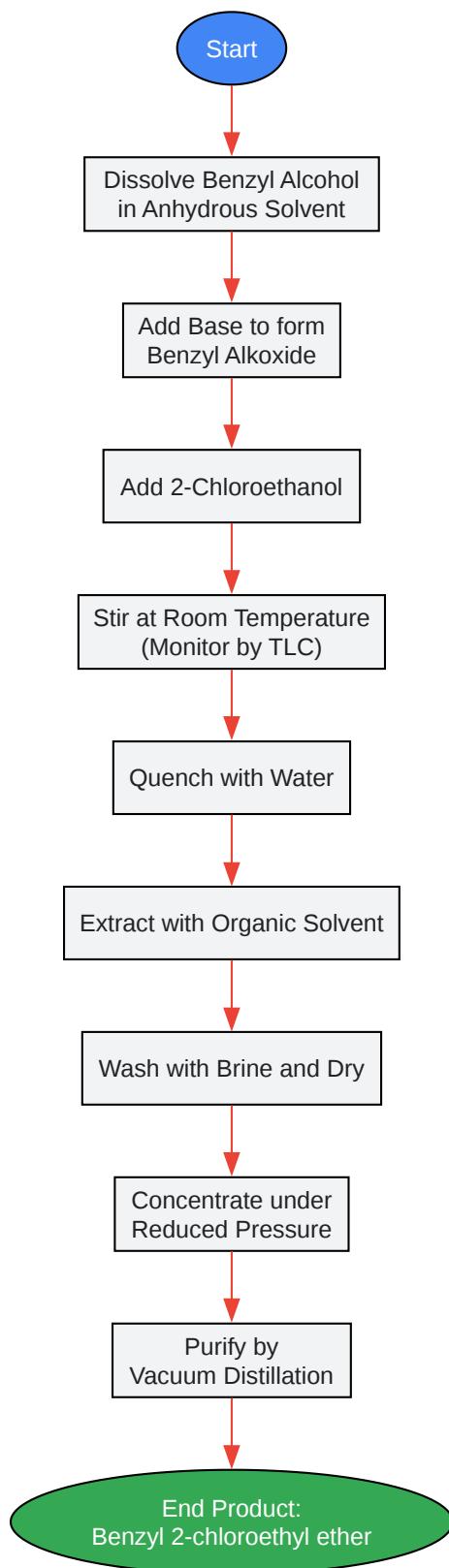
Materials:

- Benzyl alcohol
- 2-Chloroethanol
- A suitable base (e.g., sodium hydride, potassium hydroxide)
- Anhydrous solvent (e.g., THF, DMF)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve benzyl alcohol in the anhydrous solvent.
- Cool the solution in an ice bath and slowly add the base to form the benzyl alkoxide.
- Once the deprotonation is complete, add 2-chloroethanol dropwise to the reaction mixture.

- Allow the reaction to warm to room temperature and stir until completion (monitor by TLC).
- Quench the reaction with water and extract the product with a suitable organic solvent (e.g., diethyl ether, ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **Benzyl 2-chloroethyl ether**.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Williamson ether synthesis workflow for **Benzyl 2-chloroethyl ether**.

Purification by Vacuum Distillation

Crude **Benzyl 2-chloroethyl ether** can be purified by distillation under reduced pressure.[\[1\]](#) This is important as attempting to distill at atmospheric pressure can lead to decomposition.[\[11\]](#)

Safety and Handling

Benzyl 2-chloroethyl ether is a potential irritant to the skin, eyes, and respiratory tract.[\[1\]](#) It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[1\]](#) Storage should be in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances.[\[1\]](#)

Analytical Information

The structure and purity of **Benzyl 2-chloroethyl ether** can be confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR can be used to elucidate the structure.[\[4\]](#)
- Mass Spectrometry (MS): GC-MS can be used to determine the molecular weight and fragmentation pattern.[\[4\]](#)
- Infrared (IR) Spectroscopy: FTIR can identify the characteristic functional groups present in the molecule.[\[4\]](#)
- Gas Chromatography (GC): Can be used to determine the purity of the compound.[\[3\]](#)

Conclusion

Benzyl 2-chloroethyl ether is a valuable and versatile chemical intermediate with a well-defined reactivity profile. Its utility in organic synthesis, particularly for the introduction of functional groups via $\text{S}\text{N}2$ reactions and as a protecting group, makes it an important tool for researchers and drug development professionals. A thorough understanding of its chemical properties, reactivity, and handling requirements is essential for its safe and effective application in the laboratory and in industrial processes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. nbino.com [nbino.com]
- 3. Benzyl 2-Chloroethyl Ether | CymitQuimica [cymitquimica.com]
- 4. Benzyl 2-Chloroethyl Ether | C9H11ClO | CID 223538 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. Benzyl 2-Chloroethyl Ether 98.0+%, TCI America 5 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 7. Benzyl 2-chloroethyl ether (17229-17-3) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 8. benchchem.com [benchchem.com]
- 9. cdnsciencepub.com [cdnsciencepub.com]
- 10. researchgate.net [researchgate.net]
- 11. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Benzyl 2-chloroethyl ether chemical properties and reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b033054#benzyl-2-chloroethyl-ether-chemical-properties-and-reactivity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com